

Safe handling and storage of 5-decyne in the lab.

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Compound of Interest

Compound Name: 5-Decyne

Cat. No.: B157701

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Technical Support Center: 5-Decyne

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **5-decyne** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **5-decyne** and what are its primary hazards?

A1: **5-Decyne**, also known as dibutylethyne, is a symmetrical alkyne with the molecular formula $C_{10}H_{18}$.^{[1][2]} It is a clear, colorless liquid with a petrol-like odor.^[1] The primary hazards associated with **5-decyne** are its flammability and its potential to form explosive peroxides over time when exposed to air.^{[3][4]} It is classified as a flammable liquid and vapor.^[3]

Q2: What are the proper storage conditions for **5-decyne**?

A2: **5-Decyne** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.^{[3][5]} It is also moisture-sensitive.^[3] To mitigate the risk of peroxide formation, it is recommended to store **5-decyne** under an inert atmosphere, such as nitrogen, and to keep it away from light. Containers should be opaque to prevent light exposure.

Q3: What personal protective equipment (PPE) should be worn when handling **5-decyne**?

A3: When handling **5-decyne**, appropriate personal protective equipment must be worn. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves.
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[3]

Q4: How should I dispose of **5-decyne** waste?

A4: **5-Decyne** waste is considered hazardous waste and must be disposed of according to local, state, and federal regulations.[3][6] Collect all waste containing **5-decyne** in a designated, properly labeled, and sealed container. Contact your institution's Environmental Health and Safety (EHS) office for guidance on proper disposal procedures. Do not dispose of **5-decyne** down the drain.

Q5: What should I do in case of a **5-decyne** spill?

A5: In the event of a small spill, remove all ignition sources. Absorb the spill with a non-combustible material like sand or vermiculite. Collect the absorbed material into a sealed container for hazardous waste disposal. For large spills, evacuate the area and contact your institution's EHS department immediately. Ensure the area is well-ventilated.

Troubleshooting Guide

Issue	Possible Cause	Solution
Unexpected color change (yellowing) of 5-decyne.	Peroxide formation.	Do not use. Test for the presence of peroxides using peroxide test strips. If peroxides are present, consult your EHS office for proper disposal procedures. Do not attempt to distill or concentrate the material.
Crystals or precipitate observed in the 5-decyne container.	Significant peroxide formation.	EXTREME HAZARD. Do not move or attempt to open the container. The friction from opening the cap could cause an explosion. Immediately contact your institution's EHS department or a specialized hazardous waste disposal service.
The reaction involving 5-decyne is not proceeding as expected.	1. Impure starting material (presence of peroxides). 2. Inactive catalyst. 3. Incorrect reaction conditions.	1. Test the 5-decyne for peroxides. If positive, obtain a fresh, peroxide-free batch. 2. Ensure the catalyst is fresh and has been stored correctly. 3. Verify all reaction parameters (temperature, pressure, solvent, etc.) are correct.
Pressure buildup in the reaction vessel.	1. Exothermic reaction. 2. Gas evolution.	1. Ensure adequate cooling is in place. Reduce the rate of addition of reagents if necessary. 2. Ensure the reaction is properly vented to a safe exhaust.

Quantitative Data

Property	Value
Molecular Formula	C ₁₀ H ₁₈ [1][2]
Molecular Weight	138.25 g/mol [1][2]
Appearance	Clear, colorless liquid[1]
Odor	Petrol-like[1]
Density	0.766 g/mL at 25 °C[1][2]
Boiling Point	177-178 °C[1][7]
Melting Point	-73 °C[1][7]
Flash Point	54 °C (129 °F)[1]
Solubility	Insoluble in water; soluble in organic solvents.[1][8]

Experimental Protocols

Protocol: Partial Hydrogenation of 5-Decyne to (Z)-5-Decene

This protocol describes the selective hydrogenation of **5-decyne** to the corresponding (Z)-alkene using Lindlar's catalyst.

Materials:

- **5-decyne** (peroxide-free)
- Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead)
- Quinoline
- Hexane (anhydrous)
- Hydrogen gas

- Round-bottom flask
- Magnetic stirrer and stir bar
- Hydrogenation apparatus (e.g., balloon filled with hydrogen)
- Septa
- Syringes and needles

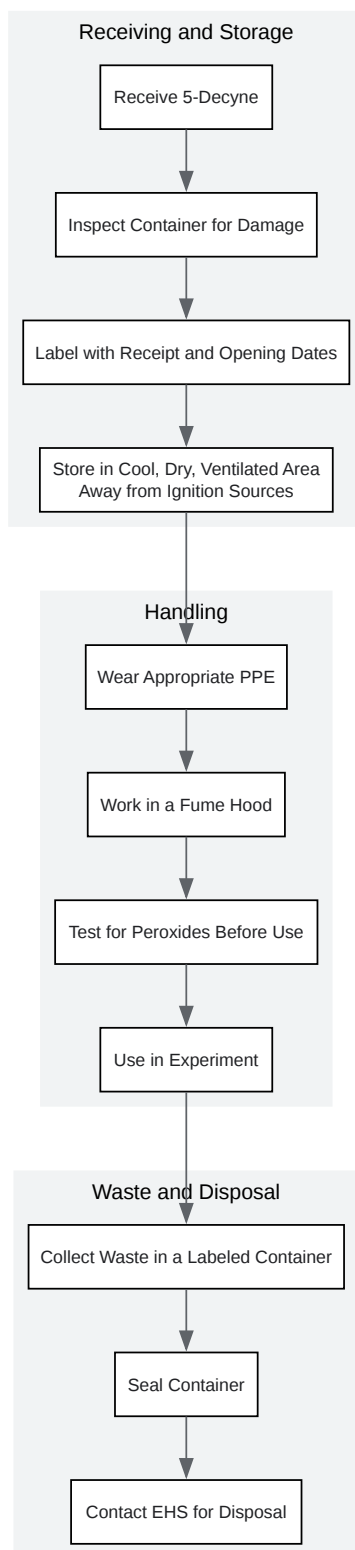
Procedure:

- Preparation:
 - Ensure the **5-decyne** is free of peroxides by testing with a peroxide test strip. If peroxides are present, do not proceed.
 - Set up the reaction apparatus in a chemical fume hood. The round-bottom flask should be equipped with a magnetic stir bar and a septum.
 - Dry all glassware thoroughly before use.
- Reaction Setup:
 - To the round-bottom flask, add Lindlar's catalyst (typically 5-10% by weight of the **5-decyne**).
 - Add anhydrous hexane to the flask.
 - Add a small amount of quinoline (catalyst poison to prevent over-hydrogenation to the alkane).
 - Flush the flask with nitrogen or argon to create an inert atmosphere.
- Addition of **5-Decyne**:
 - Using a syringe, add the peroxide-free **5-decyne** to the reaction mixture.
- Hydrogenation:

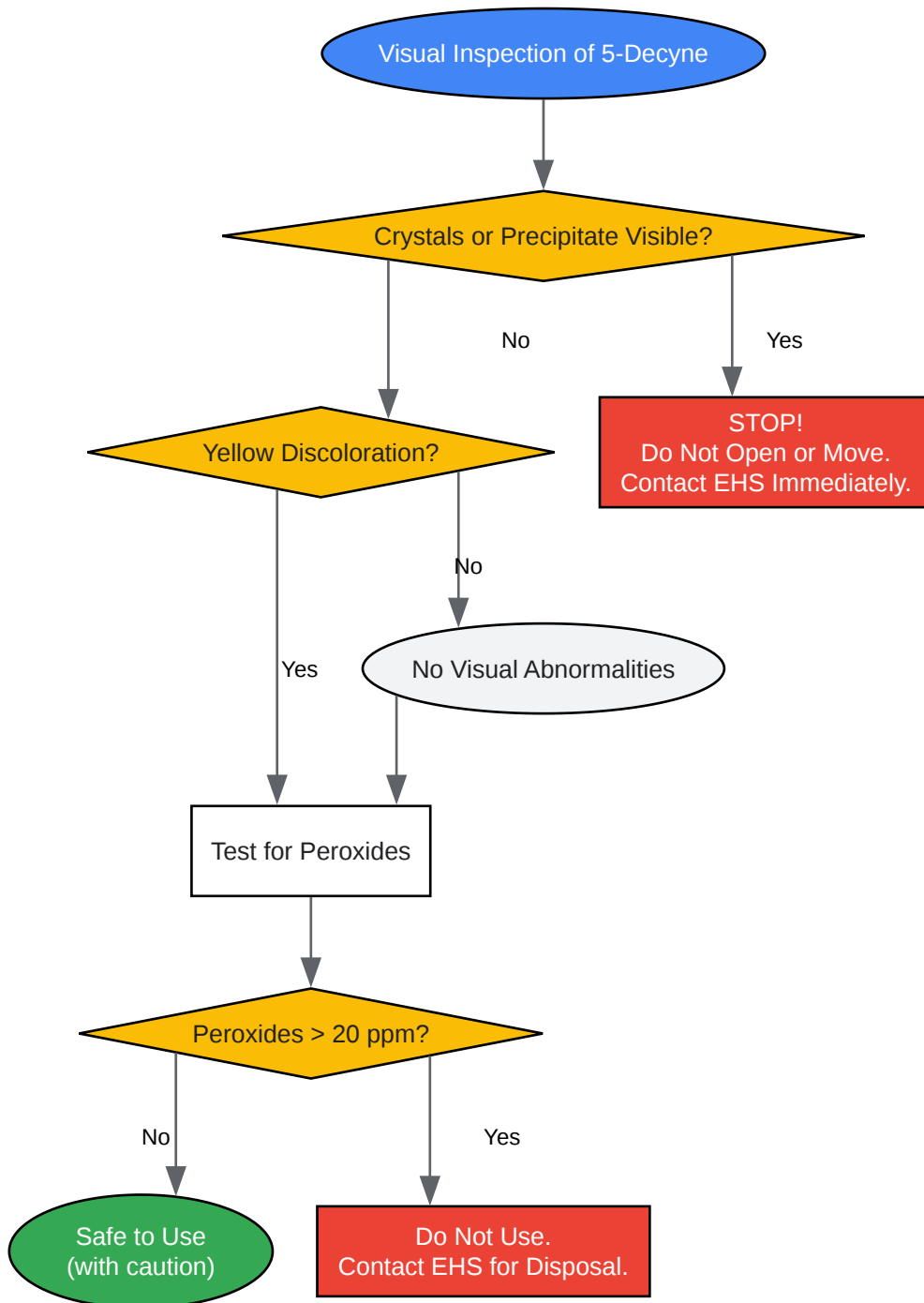
- Evacuate the flask and backfill with hydrogen gas from the balloon.
- Stir the reaction mixture vigorously to ensure good mixing of the catalyst, substrate, and hydrogen.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) to observe the disappearance of the starting material and the formation of the product.
- Workup:
 - Once the reaction is complete, carefully vent the excess hydrogen in the fume hood.
 - Filter the reaction mixture through a pad of celite to remove the Lindlar's catalyst.
 - Wash the celite pad with additional hexane to recover any remaining product.
 - Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- Purification:
 - The crude product can be purified by column chromatography on silica gel if necessary.

Visualizations

Safe Handling Workflow for 5-Decyne



Troubleshooting Peroxide Formation in 5-Decyne



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